

Application Notes and Protocols: Synthesis of 2-Chlorofluorene via Sandmeyer Reaction

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Compound of Interest

Compound Name: 2-Chlorofluorene

CAS No.: 2523-44-6

Cat. No.: B109886

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Abstract

This document provides a detailed experimental protocol for the synthesis of **2-chlorofluorene**, a valuable intermediate in the development of pharmaceuticals and functional organic materials. Direct chlorination of fluorene often results in the formation of the undesired 2,7-dichloro byproduct. To circumvent this, a reliable two-step synthetic route is presented, commencing with the nitration of fluorene to yield 2-nitrofluorene, followed by reduction to 2-aminofluorene. The target compound, **2-chlorofluorene**, is then synthesized from 2-aminofluorene via the Sandmeyer reaction. This method offers high regioselectivity and provides a clear pathway to the desired mono-chlorinated product.

Introduction

Fluorene and its derivatives are key structural motifs in a wide array of applications, including organic light-emitting diodes (OLEDs), photovoltaic devices, and as building blocks for complex pharmaceutical agents. The targeted functionalization of the fluorene core is crucial for tuning its electronic and steric properties. The introduction of a chlorine atom at the 2-position yields

2-chlorofluorene, a versatile intermediate for further chemical modifications through cross-coupling reactions and other transformations.

Direct electrophilic chlorination of fluorene is often non-selective, leading to a mixture of mono- and di-chlorinated products, with 2,7-dichlorofluorene being a major component. The Sandmeyer reaction provides a classic and effective alternative for the regioselective introduction of a chlorine atom onto an aromatic ring.^{[1][2]} This method involves the diazotization of a primary aromatic amine, in this case, 2-aminofluorene, followed by the copper(I) chloride-mediated replacement of the diazonium group with a chlorine atom.

Experimental Protocols

Part 1: Synthesis of 2-Nitrofluorene

This initial step involves the nitration of fluorene.

Materials:

- Fluorene
- Glacial Acetic Acid
- Nitric Acid (concentrated)

Procedure:

- In a fume hood, dissolve fluorene in glacial acetic acid in a round-bottom flask equipped with a magnetic stirrer and a dropping funnel.
- Cool the solution in an ice bath.
- Slowly add concentrated nitric acid dropwise to the stirred solution, maintaining the temperature below 10 °C.
- After the addition is complete, allow the reaction mixture to stir at room temperature for 2-3 hours.
- Pour the reaction mixture into a beaker of ice water.

- Collect the precipitated yellow solid by vacuum filtration.
- Wash the solid with copious amounts of water until the filtrate is neutral.
- Recrystallize the crude product from ethanol to obtain pure 2-nitrofluorene.

Part 2: Synthesis of 2-Aminofluorene

The second step is the reduction of the nitro group to an amine.

Materials:

- 2-Nitrofluorene
- Ethanol
- Tin(II) Chloride Dihydrate
- Hydrochloric Acid (concentrated)
- Sodium Hydroxide solution (concentrated)

Procedure:

- Suspend 2-nitrofluorene in ethanol in a round-bottom flask equipped with a reflux condenser and a magnetic stirrer.
- Add a solution of tin(II) chloride dihydrate in concentrated hydrochloric acid to the suspension.
- Heat the mixture to reflux and maintain reflux for 2-3 hours, or until the reaction is complete (monitored by TLC).
- Cool the reaction mixture to room temperature and then in an ice bath.
- Carefully neutralize the mixture by the slow addition of a concentrated sodium hydroxide solution until the solution is strongly basic.
- Extract the product with a suitable organic solvent (e.g., diethyl ether or ethyl acetate).

- Wash the combined organic layers with water and brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and remove the solvent under reduced pressure to yield 2-aminofluorene.[3]

Part 3: Synthesis of 2-Chlorofluorene via Sandmeyer Reaction

This final part details the conversion of 2-aminofluorene to **2-chlorofluorene**.[\[1\]](#)[\[4\]](#)

Materials:

- 2-Aminofluorene[\[3\]](#)
- Hydrochloric Acid (concentrated)
- Sodium Nitrite (NaNO_2)
- Copper(I) Chloride (CuCl)
- Ice

Procedure:

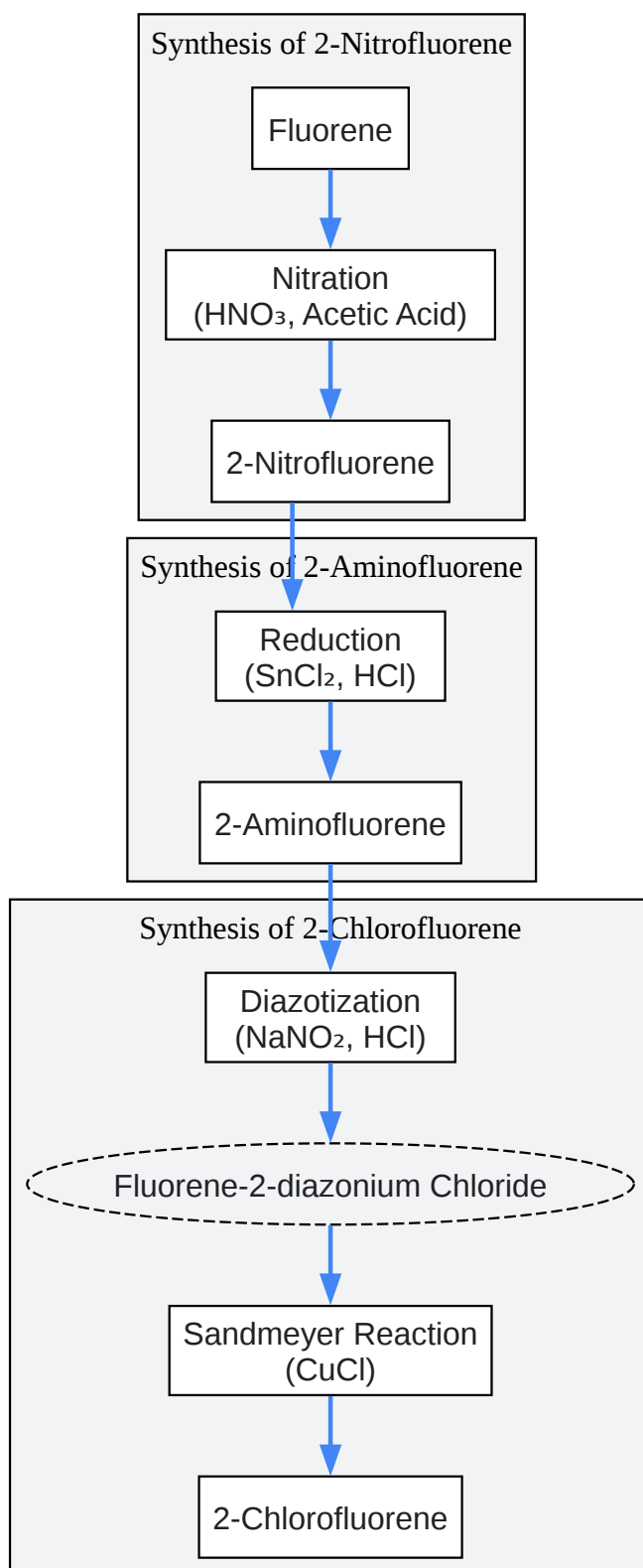
- Diazotization:
 - In a beaker, dissolve 2-aminofluorene in a mixture of concentrated hydrochloric acid and water.
 - Cool the solution to 0-5 °C in an ice-salt bath.
 - Slowly add a pre-cooled aqueous solution of sodium nitrite dropwise while maintaining the temperature below 5 °C. Stir vigorously during the addition.
 - Continue stirring for an additional 15-20 minutes after the addition is complete. The resulting solution contains the diazonium salt.
- Sandmeyer Reaction:

- In a separate flask, prepare a solution of copper(I) chloride in concentrated hydrochloric acid.
- Cool this solution in an ice bath.
- Slowly and carefully add the cold diazonium salt solution to the cold copper(I) chloride solution with continuous stirring. Effervescence (evolution of nitrogen gas) will be observed.
- After the addition is complete, allow the mixture to warm to room temperature and then heat gently on a water bath (e.g., 50-60 °C) for about 30 minutes to ensure complete decomposition of the diazonium salt.
- Work-up and Purification:
 - Cool the reaction mixture to room temperature.
 - Extract the product with a suitable organic solvent (e.g., diethyl ether or dichloromethane).
 - Wash the combined organic extracts with water, followed by a dilute sodium hydroxide solution, and then again with water.
 - Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
 - Filter and remove the solvent by rotary evaporation.
 - The crude **2-chlorofluorene** can be purified by recrystallization from a suitable solvent (e.g., ethanol or hexane) or by column chromatography on silica gel.

Data Presentation

Parameter	Part 1: Nitration	Part 2: Reduction	Part 3: Sandmeyer Reaction
Starting Material	Fluorene	2-Nitrofluorene	2-Aminofluorene
Key Reagents	Nitric Acid	Tin(II) Chloride	Sodium Nitrite, CuCl
Solvent	Glacial Acetic Acid	Ethanol/HCl	Water/HCl
Reaction Temperature	< 10 °C	Reflux	0-5 °C, then 50-60 °C
Typical Yield	~70-80%	~80-90%	~60-70%
Product Purity	>95% (after recryst.)	>95%	>98% (after purification)

Logical Workflow



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References

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- [2. Recent trends in the chemistry of Sandmeyer reaction: a review - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [3. 2-Aminofluorene | C13H11N | CID 1539 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
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